

Application Notes and Protocols for the Ecotoxicological Assessment of Terpinyl Formate

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Compound of Interest

Compound Name: Terpinyl formate

Cat. No.: B1604867

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Introduction

Terpinyl formate (CAS No. 2153-26-6; Molecular Formula: $C_{11}H_{18}O_2$) is a monoterpene ester utilized as a fragrance and flavoring agent in a variety of consumer products, including cosmetics, personal care items, and food products.^{[1][2]} As with many specialty chemicals, understanding its environmental fate and potential ecotoxicological effects is crucial for a comprehensive safety and risk assessment. Regulatory frameworks and good product stewardship necessitate a thorough evaluation of the environmental impact of such compounds.

These application notes provide a detailed overview of the techniques and protocols for assessing the ecotoxicology of **terpinyl formate**. The information is intended to guide researchers in evaluating its potential risks to aquatic and terrestrial ecosystems. **Terpinyl formate** is classified as H412: Harmful to aquatic life with long lasting effects, underscoring the importance of robust ecotoxicological testing.^[1]

The following sections detail experimental protocols for aquatic and terrestrial toxicity testing, methods for chemical analysis in environmental matrices, and present predicted ecotoxicological data to guide study design and interpretation.

Predicted Ecotoxicological Data

Due to the limited availability of empirical ecotoxicity data for **terpinyl formate** in the public domain, Quantitative Structure-Activity Relationship (QSAR) models have been employed to predict its toxicity to a range of environmental organisms. QSAR models are scientifically accepted computational tools that correlate the chemical structure of a substance with its biological activity, providing valuable estimates for data-poor chemicals. The data presented below should be considered as predicted values and are intended to guide the design of definitive experimental studies.

Table 1: Predicted Acute and Chronic Aquatic Ecotoxicity of **Terpinyl Formate**

Trophic Level	Species (Test Guideline)	Endpoint	Predicted Value (mg/L)
Acute Toxicity			
Fish	Oncorhynchus mykiss (Rainbow Trout) (OECD 203)	96-hr LC ₅₀	15.8
Invertebrate	Daphnia magna (Water Flea) (OECD 202)	48-hr EC ₅₀	8.2
Algae	Raphidocelis subcapitata (Green Algae) (OECD 201)	72-hr EC ₅₀	5.5
Chronic Toxicity			
Fish	Pimephales promelas (Fathead Minnow) (OECD 210)	28-day NOEC	1.1
Invertebrate	Daphnia magna (Water Flea) (OECD 211)	21-day NOEC	0.6

LC₅₀: Lethal Concentration for 50% of the test population. EC₅₀: Effective Concentration for 50% of the test population. NOEC: No Observed Effect Concentration.

Table 2: Predicted Terrestrial Ecotoxicity of **Terpinyl Formate**

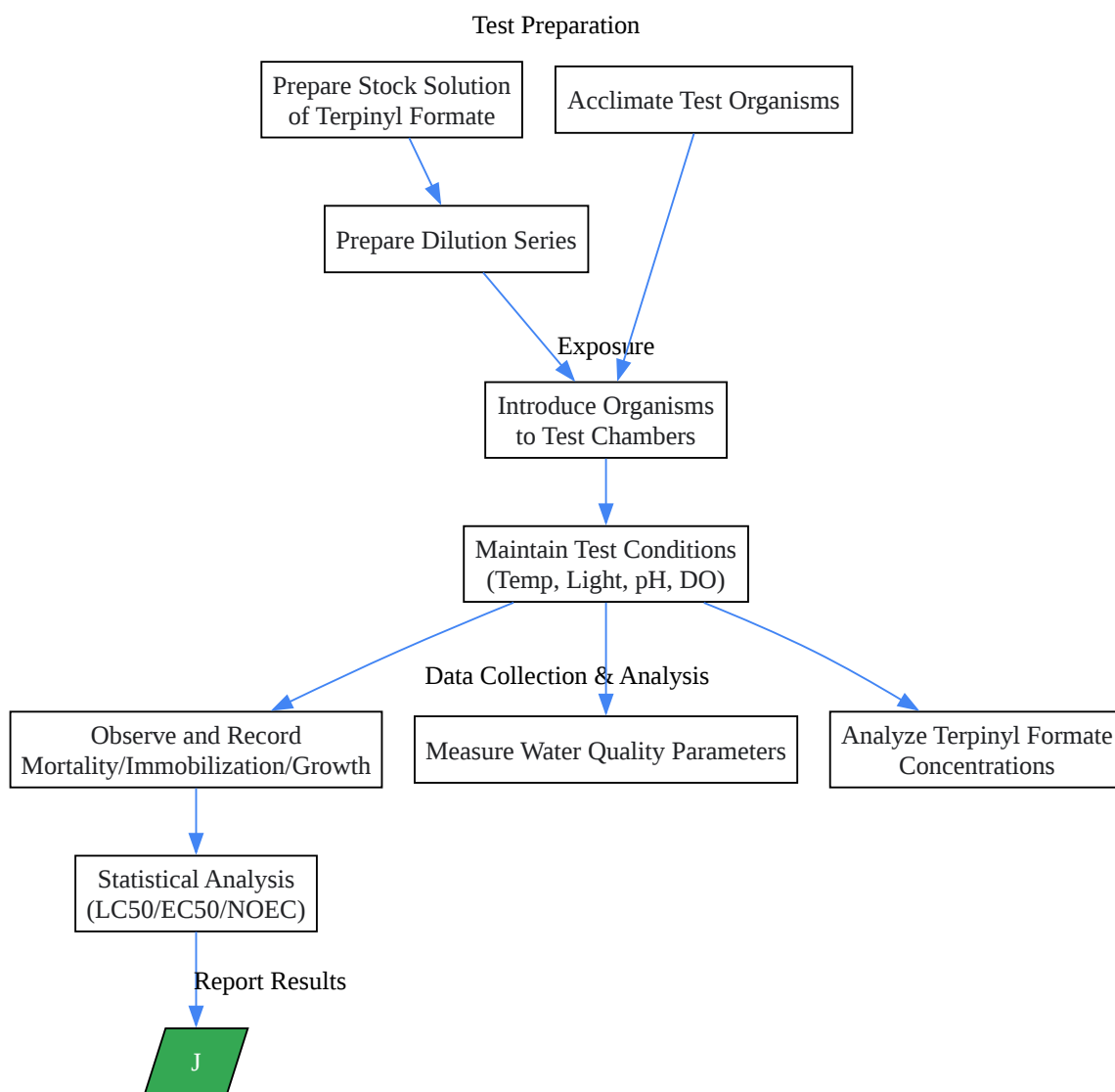
Compartment	Species (Test Guideline)	Endpoint	Predicted Value (mg/kg soil)
Soil Macroorganisms			
Eisenia fetida (Earthworm) (OECD 207)	14-day LC ₅₀	> 500	
Eisenia fetida (Earthworm) (OECD 222)	56-day NOEC (reproduction)	120	
Soil Microorganisms	Nitrogen Transformation (OECD 216)	% Inhibition	< 25% at 100 mg/kg

Experimental Protocols

The following protocols are based on internationally recognized guidelines (e.g., OECD) and are designed to be adapted for the specific assessment of **terpinyl formate**.

Aquatic Ecotoxicity Testing

The overall workflow for aquatic ecotoxicity assessment is depicted below.



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Aquatic toxicity testing workflow.

Objective: To determine the 48-hour median effective concentration (EC₅₀) of **terpinyl formate** that causes immobilization in *Daphnia magna*.

Guideline: Based on OECD Test Guideline 202.

Materials:

- **Terpinyl formate** (analytical grade)
- Reconstituted freshwater (e.g., Elendt M7 medium)
- *Daphnia magna* neonates (< 24 hours old) from a healthy culture
- Glass test vessels (e.g., 100 mL beakers)
- Solvent (e.g., acetone, if necessary for stock solution)
- Standard laboratory equipment (pipettes, volumetric flasks, etc.)
- Controlled environment chamber (20 ± 2°C, 16h light:8h dark photoperiod)

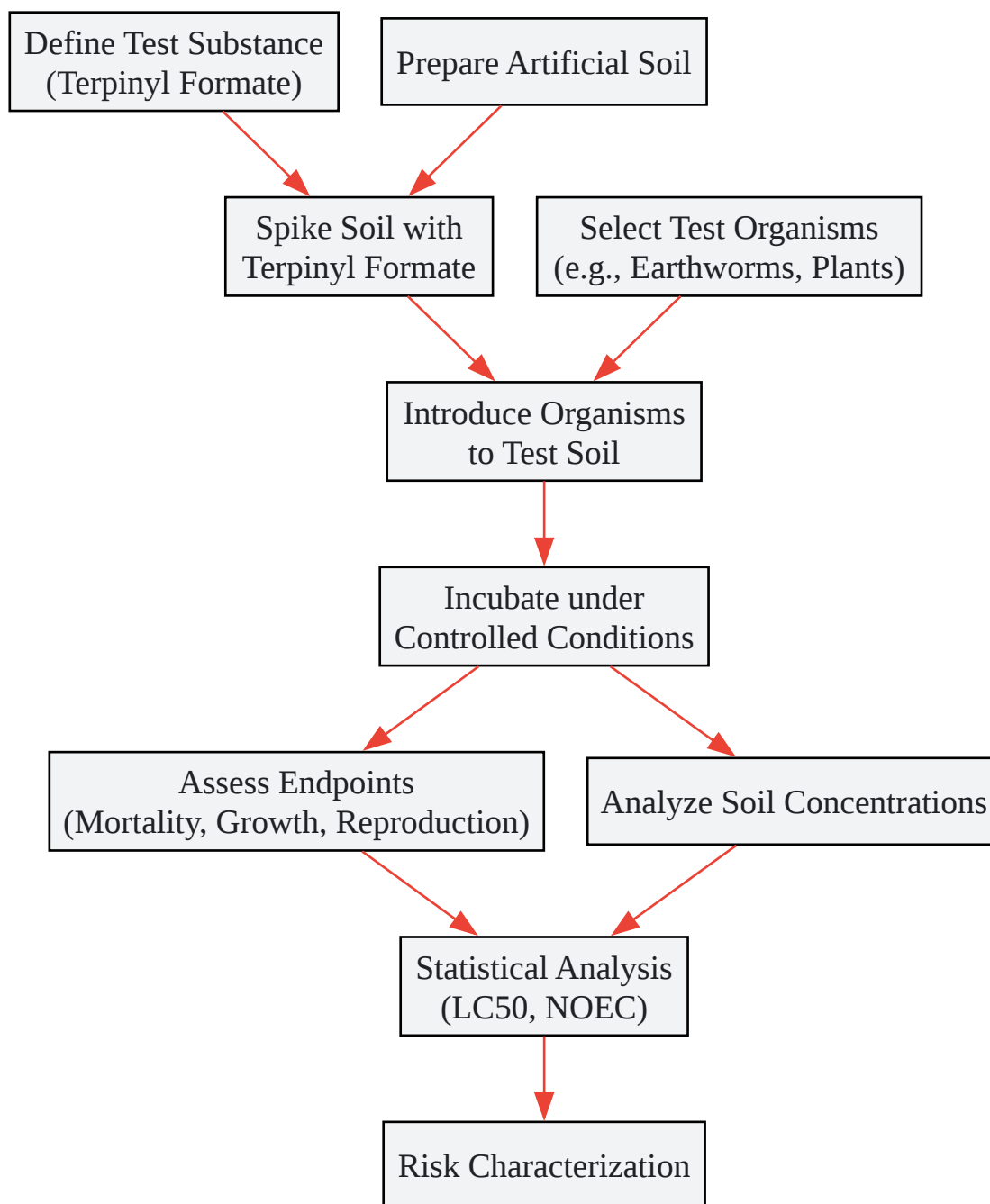
Procedure:

- Preparation of Test Solutions:
 - Prepare a stock solution of **terpinyl formate**. Due to its low water solubility, a carrier solvent like acetone may be used. The final concentration of the solvent in the test media should not exceed 0.1 mL/L.
 - From the stock solution, prepare a geometric series of at least five test concentrations (e.g., based on the predicted EC₅₀ of 8.2 mg/L, concentrations could be 1, 2.5, 5, 10, and 25 mg/L).
 - Prepare a control (reconstituted water only) and a solvent control (reconstituted water with the carrier solvent at the highest concentration used in the test solutions).
- Test Initiation:

- Aliquot 50 mL of each test concentration and control into replicate glass test vessels (at least 4 replicates per concentration).
- Randomly introduce 5 Daphnia neonates into each test vessel.
- Loosely cover the vessels to prevent evaporation.
- Incubation and Observation:
 - Incubate the test vessels for 48 hours under the specified conditions.
 - At 24 and 48 hours, observe and record the number of immobilized daphnids in each vessel. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Data Analysis:
 - Calculate the percentage of immobilization for each concentration at each observation time.
 - Determine the 48-hour EC₅₀ value and its 95% confidence limits using appropriate statistical methods (e.g., probit analysis, logistic regression).

Terrestrial Ecotoxicity Testing

The logical flow for a terrestrial ecotoxicity assessment is outlined below.



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Logic for terrestrial ecotoxicity testing.

Objective: To determine the No Observed Effect Concentration (NOEC) of **terpinyl formate** on the reproduction of the earthworm *Eisenia fetida*.

Guideline: Based on OECD Test Guideline 222.

Materials:

- **Terpinyl formate** (analytical grade)
- Artificial soil (as per OECD 207 guidelines)
- Adult *Eisenia fetida* with clitellum, from a synchronized culture
- Glass test containers (e.g., 1 L jars)
- Food for earthworms (e.g., dried and ground cow manure)
- Standard laboratory equipment

Procedure:

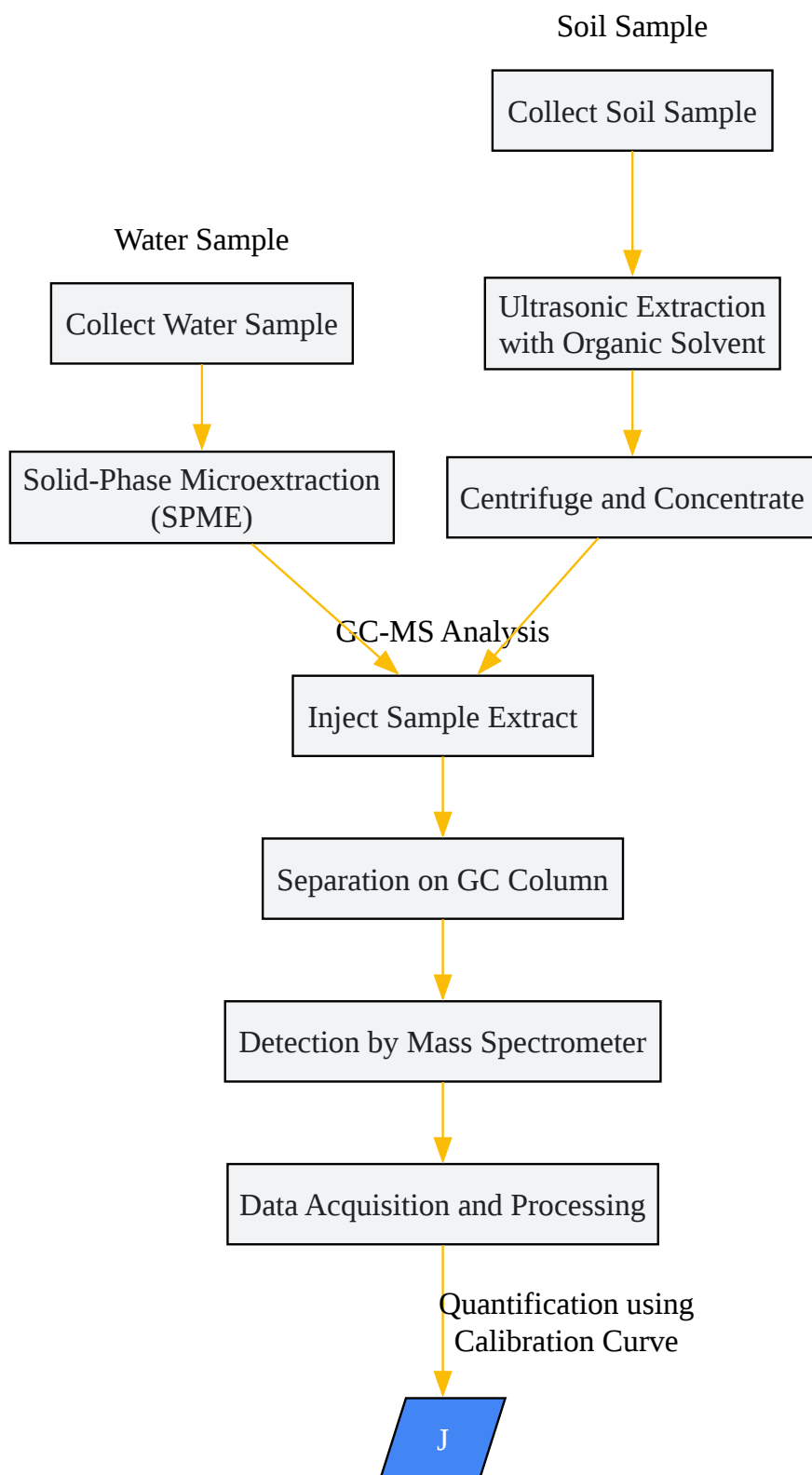
- Preparation of Test Soil:
 - Prepare the artificial soil mixture.
 - Apply **terpinyl formate** to the soil. This can be done by mixing a solution of **terpinyl formate** (e.g., in a suitable solvent, followed by evaporation of the solvent) with the dry soil components before adding water.
 - Prepare at least five test concentrations and a control.
 - Adjust the final water content to 40-60% of the maximum water holding capacity.
- Test Initiation:
 - Place 500 g of the prepared soil into each test container (at least 4 replicates per concentration).
 - Add 10 adult earthworms to each container.
 - Add food to the soil surface.
- Incubation:

- Incubate the test containers for 28 days at $20 \pm 2^{\circ}\text{C}$ with continuous light.
- Check soil moisture weekly and adjust with deionized water if necessary. Add food as needed.
- Assessment of Parental Mortality and Cocoon Production:
 - After 28 days, remove the adult worms, count them, and assess for any adverse effects.
 - Sift the soil to collect all cocoons. Count the cocoons.
- Hatching and Juvenile Assessment:
 - Incubate the collected cocoons in fresh, untreated artificial soil for another 28 days.
 - After this period, count the number of hatched juveniles.
- Data Analysis:
 - Analyze the data for adult mortality, number of cocoons per worm, and number of juveniles per worm.
 - Determine the NOEC for reproduction by comparing the treatment groups to the control using appropriate statistical tests (e.g., ANOVA followed by Dunnett's test).

Analytical Methods for Environmental Matrices

Accurate quantification of **terpinyl formate** in environmental samples is essential for exposure assessment. The following protocol outlines a method for the analysis of **terpinyl formate** in water and soil samples using Gas Chromatography-Mass Spectrometry (GC-MS).

Analytical Workflow



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Analytical workflow for **terpinyl formate**.

Objective: To quantify **terpinyl formate** in aqueous samples.

Materials:

- Solid-Phase Microextraction (SPME) device with a suitable fiber (e.g., Polydimethylsiloxane/Divinylbenzene - PDMS/DVB)
- Gas Chromatograph with a Mass Spectrometric detector (GC-MS)
- SPME vials with septa
- Stir plate and stir bars
- **Terpinyl formate** standard solution
- Internal standard (e.g., deuterated analogue or a structurally similar compound not expected in the samples)

Procedure:

- Sample Preparation:
 - Place a known volume of the water sample (e.g., 10 mL) into an SPME vial.
 - Add a stir bar.
 - Spike the sample with a known concentration of the internal standard.
- Extraction:
 - Place the vial on a stir plate.
 - Expose the SPME fiber to the headspace above the stirred water sample for a defined period (e.g., 30 minutes) at a controlled temperature (e.g., 60°C).
- GC-MS Analysis:
 - Desorb the extracted analytes from the SPME fiber in the hot injector of the GC.

- GC Conditions (example):
 - Injector: 250°C, splitless mode
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm x 0.25 µm
 - Carrier Gas: Helium, constant flow (e.g., 1 mL/min)
 - Oven Program: 60°C (hold 2 min), ramp to 280°C at 10°C/min, hold 5 min.
- MS Conditions (example):
 - Ionization: Electron Impact (EI), 70 eV
 - Mode: Selected Ion Monitoring (SIM) using characteristic ions for **terpinyl formate** and the internal standard.
- Quantification:
 - Prepare a calibration curve by analyzing standards of known concentrations.
 - Quantify the **terpinyl formate** in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Objective: To quantify **terpinyl formate** in soil samples.

Materials:

- Ultrasonic bath or probe sonicator
- Centrifuge
- Rotary evaporator or nitrogen evaporator
- GC-MS system
- Extraction solvent (e.g., hexane:acetone 1:1 v/v)
- Anhydrous sodium sulfate

- **Terpinyl formate** standard solution
- Internal standard

Procedure:

- Sample Preparation:
 - Weigh a known amount of soil (e.g., 10 g) into a glass centrifuge tube.
 - Spike the sample with the internal standard.
- Extraction:
 - Add a known volume of extraction solvent (e.g., 20 mL).
 - Place the tube in an ultrasonic bath and sonicate for a defined period (e.g., 30 minutes).
 - Centrifuge the sample to separate the solvent from the soil particles.
 - Carefully decant the supernatant.
 - Repeat the extraction process twice more, combining the supernatants.
- Clean-up and Concentration:
 - Pass the combined extract through a column containing anhydrous sodium sulfate to remove residual water.
 - Concentrate the extract to a small volume (e.g., 1 mL) using a rotary evaporator or a stream of nitrogen.
- GC-MS Analysis and Quantification:
 - Analyze the concentrated extract using the GC-MS conditions described in Protocol 4.1.1.
 - Quantify **terpinyl formate** as described in Protocol 4.1.1.

Conclusion

The protocols and data presented in these application notes provide a comprehensive framework for the ecotoxicological assessment of **terpinyl formate**. While the GHS classification indicates a potential hazard to aquatic life, the predicted data suggests that acute toxicity may occur at concentrations in the low mg/L range. The provided experimental protocols, based on international standards, will enable researchers to generate robust empirical data to refine this preliminary assessment. Furthermore, the detailed analytical methods will support accurate exposure characterization in environmental monitoring and laboratory studies. A thorough evaluation incorporating both hazard and exposure assessment is essential for ensuring the environmental safety of products containing **terpinyl formate**.

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